

Structural Analysis & Comparison Guide: Propargyloxybenzonitriles

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(Prop-2-yn-1-yloxy)benzonitrile

CAS No.: 65211-56-5

Cat. No.: B1278314

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Executive Summary

- Compound: 2-(Prop-2-yn-1-yloxy)benzonitrile^[1]
- CAS: 65211-56-5 (Generic/Isomer specific may vary)
- Role: Bifunctional building block containing a nitrile (electrophile/director) and a terminal alkyne (cycloaddition partner).
- Key Insight: Unlike its precursor (2-hydroxybenzonitrile), which is dominated by strong intermolecular hydrogen bonding, the propargylated derivative relies on weaker and stacking interactions, significantly altering its solubility and melting point.

Crystal Structure Data (Reference Standard)

Note: The following data represents the 4-isomer (Para), which serves as the structural model for solid-state packing in aryl propargyl ethers. The ortho-isomer typically exhibits lower

symmetry due to steric strain between the adjacent nitrile and propargyl groups.

Unit Cell Parameters (Monoclinic)

Parameter	Value	Description
Crystal System	Monoclinic	Common for planar aromatics.
Space Group		Centrosymmetric, favoring antiparallel packing.
a ()	6.033(4)	Short axis, defining the stacking distance.
b ()	7.393(5)	Width of the molecular ribbon.
c ()	17.527(11)	Long axis, accommodating the propargyl tail.
(degrees)	90.84(1)	Near-orthogonal stacking.
Z	4	Four molecules per unit cell.

Packing & Interactions

- Planarity: The molecule is essentially planar, facilitating dense packing.
- Primary Interaction: A specific hydrogen bond exists between the acetylenic proton () and the nitrile nitrogen (), forming infinite wave-like chains along the [30-1] direction.
- Secondary Interaction: These chains are linked by stacking interactions between benzene rings (Centroid-centroid distance).

Comparative Analysis: Target vs. Alternatives

This section contrasts the target molecule with its metabolic precursor and its structural isomer to guide selection in synthetic pathways.

Table 1: Physicochemical & Structural Comparison

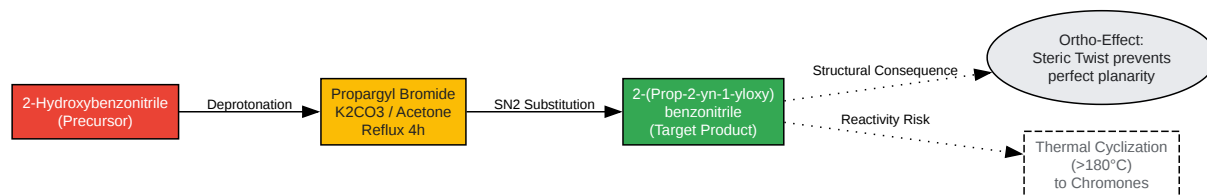
Feature	Target: 2-Isomer (Ortho)	Reference: 4-Isomer (Para)	Precursor: 2-Hydroxy
Structure	Sterically crowded (Kinked)	Linear/Planar	Planar (H-bond donor)
Melting Point	Low-melting solid / Oil*	Solid ()	
Solubility	High (DCM, EtOAc, Toluene)	Moderate	Moderate (Polar solvents)
Key IR Band			(Broad)
Reactivity	Cyclization to Benzofurans	Click Chemistry (Linear linker)	O-Alkylation / Acylation
Packing Force	Dipole-Dipole / Steric	H-Bond ()	Strong H-Bond ()

*Note: The ortho-isomer often has a lower melting point than the para-isomer due to the disruption of crystal packing symmetry caused by the proximity of the propargyl and nitrile groups.

Synthesis & Characterization Protocols

Workflow Visualization

The following diagram illustrates the synthesis of the target molecule and the competing steric factors influencing its structure.



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Figure 1: Synthesis pathway and structural implications for **2-(prop-2-yn-1-yloxy)benzonitrile**.

Experimental Protocol: Synthesis & Crystallization

1. Synthesis (Williamson Ether Synthesis)

- Reagents: 2-Hydroxybenzonitrile (1.0 eq), Propargyl bromide (1.2 eq, 80% in toluene), Potassium Carbonate (1.5 eq), Acetone (dry).
- Procedure:
 - Dissolve 2-hydroxybenzonitrile in anhydrous acetone.
 - Add

and stir at room temperature for 30 mins (formation of phenoxide anion).
 - Add propargyl bromide dropwise.
 - Reflux for 4–6 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 4:1).
 - Filter off inorganic salts (

, excess

).
 - Evaporate solvent. Recrystallize from Ethanol/Water or purify via column chromatography.

2. Crystallization (for XRD)

- Method: Slow Evaporation.
- Solvent System: Dissolve the purified solid in a minimum amount of hot Ethanol (). Allow to cool slowly to room temperature in a vibration-free environment.
- Alternative: Vapor diffusion of Pentane into a concentrated Dichloromethane solution.

Spectroscopic Validation (NMR)

To confirm the ortho structure (and rule out para contamination):

- NMR (400 MHz,):
 - Look for the doublet () at () corresponding to the protons.
 - The terminal alkyne proton () appears as a triplet () at .[2]
 - Differentiation: The aromatic region for the ortho-isomer will show a complex ABCD pattern (or), whereas the para-isomer shows a symmetric

pattern (two distinct doublets).

References

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Sources

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